

Application Notes and Protocols for Antibacterial Susceptibility Testing of Xantocillin

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Compound of Interest

Compound Name: Xantocillin

Cat. No.: B1684197

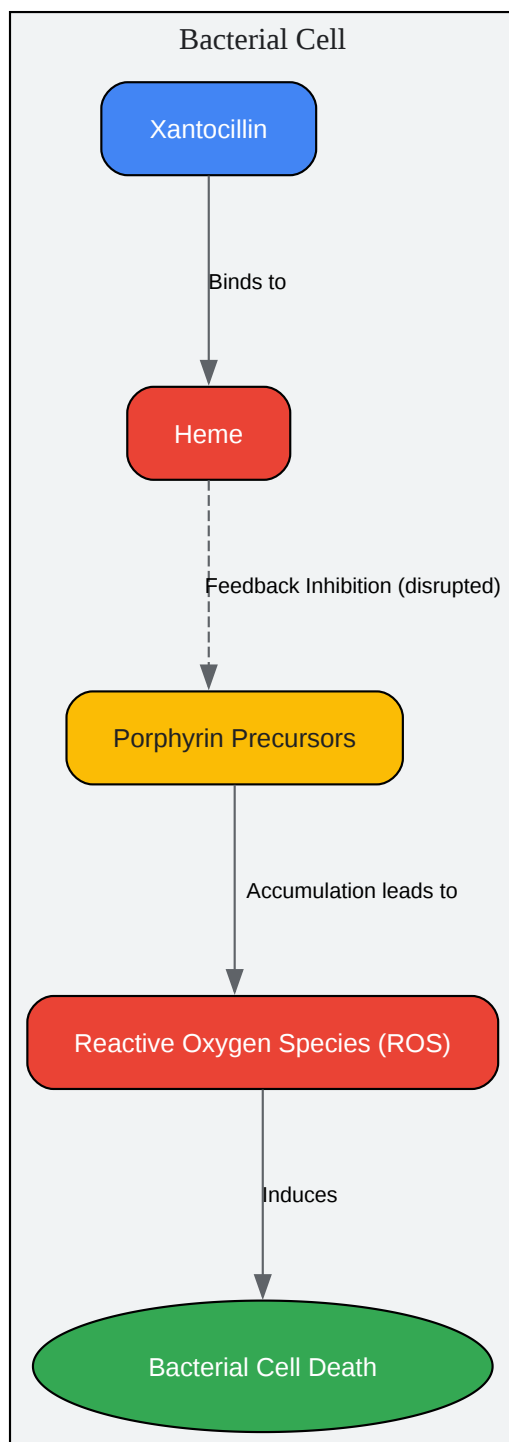
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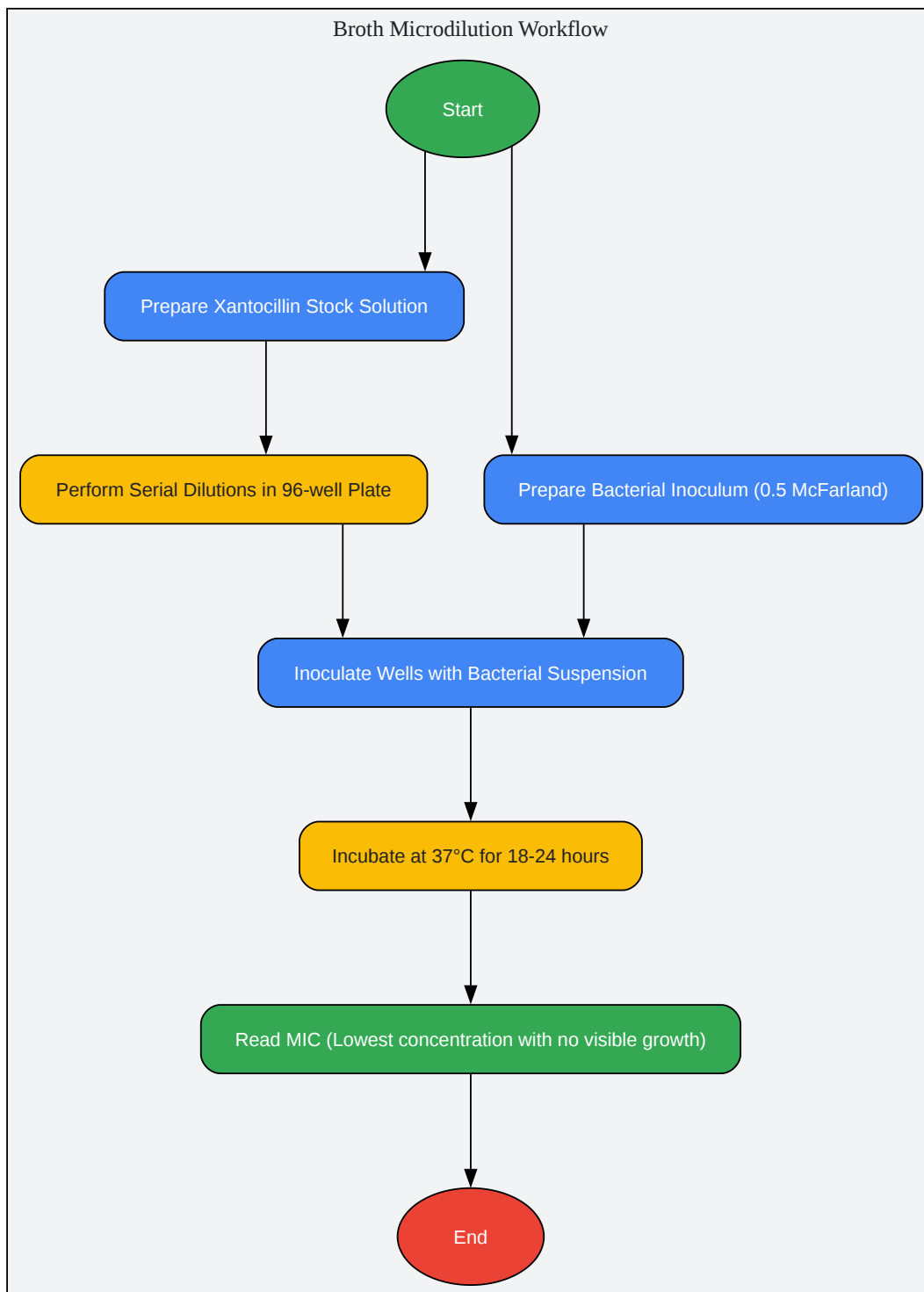
For Researchers, Scientists, and Drug Development Professionals

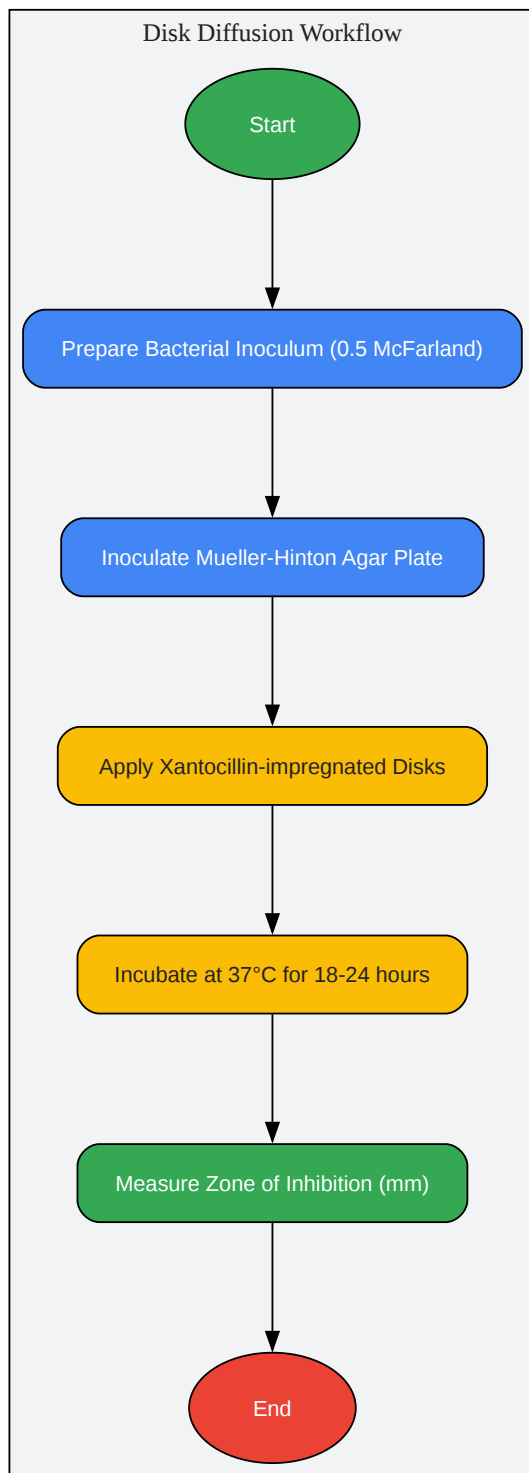
These application notes provide detailed protocols for determining the antibacterial susceptibility of **Xantocillin**, a natural product with known antibacterial activity. The following methodologies are based on established guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), adapted for the specific properties of **Xantocillin**.

Mechanism of Action

Xantocillin exerts its antibacterial effect through a novel mechanism of action that involves the dysregulation of heme biosynthesis.^{[1][2]} It directly binds to heme, leading to a cascade of events that are detrimental to bacterial viability. This includes the accumulation of porphyrins and subsequent oxidative stress.^{[1][3]}







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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Ironing out New Antibiotic Mechanisms with Xanthocillin X - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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